

JBI-802 for Hematologic Malignancies: A Technical Guide

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Compound of Interest

Compound Name: *Jbi-802*

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Abstract

JBI-802 is a first-in-class, orally bioavailable small molecule that dually inhibits two key epigenetic regulators: Lysine-Specific Demethylase 1 (LSD1) and Histone Deacetylase 6 (HDAC6). These enzymes are components of the CoREST (Co-repressor of Repressor Element-1 Silencing Transcription) complex, which plays a critical role in the development and progression of various cancers, including hematologic malignancies. By simultaneously targeting both LSD1 and HDAC6, **JBI-802** offers a synergistic anti-tumor effect, promoting differentiation of malignant hematopoietic cells and inhibiting their proliferation. This technical guide provides a comprehensive overview of the preclinical and clinical research on **JBI-802** in the context of hematologic malignancies, including its mechanism of action, quantitative data from key studies, detailed experimental protocols, and visualizations of the relevant signaling pathways.

Introduction

Epigenetic dysregulation is a hallmark of cancer, and the enzymes that modify histones and other proteins are attractive therapeutic targets. **JBI-802** is an innovative therapeutic agent that

uniquely combines the inhibition of LSD1 and HDAC6 in a single molecule.[1] LSD1 is responsible for the demethylation of histone H3 at lysine 4 (H3K4), a mark associated with active gene transcription.[2] HDAC6 is a cytoplasmic deacetylase that targets non-histone proteins, including α -tubulin, and is involved in protein trafficking and degradation.[2] In hematologic malignancies such as acute myeloid leukemia (AML), myelodysplastic syndromes (MDS), and myeloproliferative neoplasms (MPNs), the CoREST complex is often dysregulated, leading to a block in differentiation and uncontrolled proliferation of hematopoietic progenitor cells.[3][4] **JBI-802**'s dual inhibitory action on the CoREST complex aims to reverse these effects and restore normal hematopoiesis.

Mechanism of Action

JBI-802 exerts its anti-tumor effects through a multi-pronged mechanism centered on the inhibition of the CoREST complex.

- **LSD1 Inhibition:** By inhibiting LSD1, **JBI-802** prevents the demethylation of H3K4, leading to an increase in H3K4me2 levels.[5] This epigenetic mark is associated with the activation of gene expression. Consequently, genes that promote myeloid differentiation, such as CD11b and CD86, are upregulated.[6] Furthermore, LSD1 inhibition has been shown to downregulate the expression of the proto-oncogene MYC, a key driver of proliferation in many cancers.[7]
- **HDAC6 Inhibition:** Inhibition of HDAC6 by **JBI-802** leads to the hyperacetylation of its substrates, most notably α -tubulin.[8] This disrupts microtubule dynamics and intracellular trafficking, which can induce cell cycle arrest and apoptosis.
- **CoREST Complex Modulation:** The CoREST complex, which includes LSD1, HDAC1/2, and the scaffold protein CoREST (RCOR1), is a critical regulator of gene expression. The transcription factor GFI1B (Growth factor independence 1B) recruits the CoREST complex to specific gene promoters to repress their transcription, playing a crucial role in normal megakaryocyte and erythroid differentiation.[9][10][11] Mutations in GFI1B can lead to bleeding disorders due to impaired platelet formation.[9][10][11] By inhibiting key enzymatic components of this complex, **JBI-802** disrupts its repressive function, leading to the reactivation of genes that promote differentiation and suppress tumor growth.

Quantitative Data

The following tables summarize the key quantitative data from preclinical and clinical studies of **JB1-802**.

Table 1: In Vitro Potency of **JB1-802**

Target	Assay Type	IC50	Reference
LSD1	TR-FRET	50 nM	[7]
HDAC6	Fluorescence-based	11 nM	[7]
HDAC8	Fluorescence-based	98 nM	[7]

Table 2: Preclinical Efficacy of **JB1-802** in a Hematologic Malignancy Model

Model	Treatment	Efficacy Endpoint	Result	Reference
HEL92.1.7 Erythroleukemia Xenograft	JB1-802	ED50	~6.25 mg/kg BID	[7]

Table 3: Phase 1 Clinical Trial (NCT05268666) Details and Observations

Parameter	Details	Reference
Trial Design	First-in-human, open-label, dose escalation and expansion study.	[3][12]
Patient Population	Advanced solid tumors, with planned expansion into hematologic malignancies.	[3][12]
Starting Dose	10 mg orally, once daily, on a 4 days on/3 days off schedule.	[12][13]
Key Observation	Dose-proportional increase in exposure and a correlation between exposure and on-target platelet decrease.	[2]
Adverse Events	The only adverse event above grade 1 was a dose-dependent, reversible decrease in platelets. No anemia or dysgeusia was reported.	[2]
Preliminary Efficacy (NSCLC)	In two immunotherapy-refractory NSCLC patients treated with 10 mg, one showed a 39% decrease in a lung tumor and the other had a >50% shrinkage of liver metastasis.	[2][14]

Experimental Protocols

This section provides an overview of the methodologies used in the preclinical evaluation of **JBI-802**. While specific, detailed protocols from the manufacturer are proprietary, the following descriptions are based on standard laboratory procedures and information gleaned from public sources.

Cell Viability Assay (MTT/Alamar Blue)

- Objective: To determine the anti-proliferative effect of **JB1-802** on hematologic malignancy cell lines.
- Cell Lines: Human AML cell lines such as HEL92.1.7, KG1a, HL-60, MOLM-14, and MV4-11 are commonly used.[\[7\]](#)[\[15\]](#)
- Protocol Overview:
 - Seed cells in 96-well plates at a predetermined density.
 - Treat cells with a range of concentrations of **JB1-802** or vehicle control.
 - Incubate for a specified period (e.g., 72 hours).
 - Add MTT or Alamar Blue reagent to each well and incubate according to the manufacturer's instructions.[\[16\]](#)
 - Measure the absorbance or fluorescence using a plate reader to determine the percentage of viable cells relative to the vehicle control.

Western Blotting

- Objective: To assess the effect of **JB1-802** on the levels of specific proteins and their post-translational modifications.
- Protocol Overview:
 - Treat cells with **JB1-802** or vehicle control for a specified time.
 - Lyse the cells to extract total protein.
 - Separate proteins by size using SDS-PAGE.
 - Transfer the separated proteins to a PVDF or nitrocellulose membrane.
 - Probe the membrane with primary antibodies specific for target proteins such as acetylated α -tubulin, H3K4me2, and MYC.[\[8\]](#)[\[17\]](#)[\[18\]](#)

- Incubate with a corresponding HRP-conjugated secondary antibody.
- Detect the signal using a chemiluminescent substrate and an imaging system.

Quantitative Real-Time PCR (qRT-PCR)

- Objective: To measure the effect of **JBI-802** on the mRNA expression of target genes.
- Protocol Overview:
 - Treat cells with **JBI-802** or vehicle control.
 - Isolate total RNA from the cells.
 - Synthesize cDNA from the RNA using reverse transcriptase.
 - Perform real-time PCR using gene-specific primers for targets like GFI1B and MYC.
 - Normalize the expression of the target genes to a housekeeping gene (e.g., GAPDH or β -actin) to determine the relative fold change in expression.

Flow Cytometry

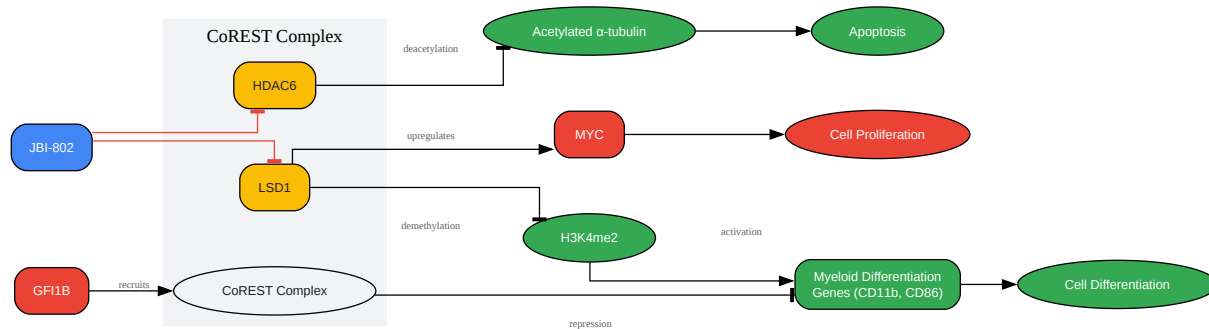
- Objective: To analyze the expression of cell surface markers associated with myeloid differentiation.
- Protocol Overview:
 - Treat cells with **JBI-802** or vehicle control.
 - Harvest and wash the cells.
 - Incubate the cells with fluorescently labeled antibodies against CD11b and CD86.[\[6\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)
 - Analyze the stained cells using a flow cytometer to quantify the percentage of cells expressing these markers and the intensity of expression.

In Vivo Xenograft Model

- Objective: To evaluate the anti-tumor efficacy of **JB1-802** in a living organism.
- Animal Model: Immunodeficient mice (e.g., NOD/SCID or NSG) are typically used to prevent rejection of human cells.[\[15\]](#)[\[22\]](#)[\[23\]](#)
- Protocol Overview:
 - Inject human AML cells (e.g., HEL92.1.7) subcutaneously or intravenously into the mice.
[\[15\]](#)[\[22\]](#)[\[23\]](#)
 - Once tumors are established or leukemia is engrafted, randomize the mice into treatment and control groups.
 - Administer **JB1-802** orally at various doses and schedules.
 - Monitor tumor volume, body weight, and overall health of the mice.
 - At the end of the study, euthanize the mice and collect tumors or tissues for further analysis (e.g., western blotting, immunohistochemistry).

Signaling Pathways and Visualizations

The following diagrams, generated using the DOT language for Graphviz, illustrate the key signaling pathways affected by **JB1-802**.



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Caption: **JBI-802** dual inhibitory mechanism of action.



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Caption: Preclinical to clinical research workflow for **JBI-802**.

Conclusion

JB1-802 represents a promising novel therapeutic strategy for hematologic malignancies by dually targeting LSD1 and HDAC6. Its unique mechanism of action, which promotes differentiation and inhibits proliferation of malignant cells, has been demonstrated in preclinical models and is now being evaluated in clinical trials. The favorable safety profile observed in early clinical studies, particularly the lack of anemia, suggests a potential advantage over other epigenetic modulators. Further research is warranted to fully elucidate the clinical potential of **JB1-802** in various hematologic malignancies and to identify patient populations most likely to benefit from this innovative therapy. This technical guide provides a foundational understanding of **JB1-802** for researchers and drug development professionals, aiming to facilitate further investigation and development of this first-in-class dual inhibitor.

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